

# ferrocyanic acid CAS number and molecular formula

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## Compound of Interest

Compound Name: *Ferrocyanic acid*

Cat. No.: *B1247551*

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## An In-depth Technical Guide to Ferrocyanic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ferrocyanic acid**, including its fundamental properties, synthesis protocols, and key chemical reactions. The information is intended to support research and development activities where this compound may be of interest.

## Core Properties of Ferrocyanic Acid

**Ferrocyanic acid**, also known as **hydroferrocyanic acid** or hydrogen hexacyanoferrate(II), is a white, crystalline, and unstable solid that is soluble in water.<sup>[1]</sup> It is a tetrabasic acid, meaning it can donate four protons.<sup>[2]</sup>

## Quantitative Data Summary

Property	Value	Source
CAS Number	17126-47-5	PubChem[3]
Molecular Formula	H <sub>4</sub> [Fe(CN) <sub>6</sub> ]	Dictionary.com[1]
Molar Mass	215.98 g/mol	---
Exact Mass	215.9819 g/mol	PubChem[3]
Appearance	White, crystalline solid	Dictionary.com[1]
Solubility in water	Soluble	Dictionary.com[1]

## Experimental Protocols: Synthesis of Ferrocyanic Acid

The synthesis of **ferrocyanic acid** typically involves the acidification of a ferrocyanide salt solution. The following are detailed methodologies for its preparation.

### Protocol 1: Synthesis from Potassium Ferrocyanide and Hydrochloric Acid

This method relies on the reaction of potassium ferrocyanide with a strong mineral acid, such as hydrochloric acid, to precipitate **ferrocyanic acid**.

Materials:

- Potassium ferrocyanide (K<sub>4</sub>[Fe(CN)<sub>6</sub>])
- Concentrated hydrochloric acid (HCl)
- Distilled water
- Ethanol
- Diethyl ether
- Beakers

- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

Procedure:

- Prepare a saturated aqueous solution of potassium ferrocyanide in a beaker.
- Slowly add concentrated hydrochloric acid to the potassium ferrocyanide solution while stirring continuously.
- A white crystalline precipitate of **ferrocyanic acid** will form.
- Continue stirring for a few minutes to ensure complete reaction.
- Separate the precipitate by filtration using a Büchner funnel and filter paper.
- To purify the product, dissolve the crude **ferrocyanic acid** in ethanol.
- Reprecipitate the **ferrocyanic acid** by the addition of diethyl ether.
- Filter the purified product and dry it in a desiccator.

## Protocol 2: Synthesis using Ether Extraction

An alternative method involves the extraction of **ferrocyanic acid** from an acidified aqueous solution using diethyl ether.

Materials:

- Potassium ferrocyanide ( $K_4[Fe(CN)_6]$ ) or lead(II) ferrocyanide ( $Pb_2[Fe(CN)_6]$ )
- Sulfuric acid ( $H_2SO_4$ ) or hydrosulfuric acid ( $H_2S$ )
- Diethyl ether
- Separatory funnel

- Beakers

#### Procedure:

- Prepare a concentrated aqueous solution of a ferrocyanide salt (e.g., by decomposing lead(II) ferrocyanide with sulfuric or hydrosulfuric acid).
- Transfer the aqueous solution containing **ferrocyanic acid** to a separatory funnel.
- Add a sufficient amount of diethyl ether to the separatory funnel.
- Agitate the mixture vigorously. The **ferrocyanic acid** will separate from the aqueous layer and be suspended in the ether.
- Allow the layers to separate.
- Collect the ether layer containing the **ferrocyanic acid**.
- The **ferrocyanic acid** can be isolated by evaporating the ether, though it is often used directly in its ether solution for subsequent reactions.

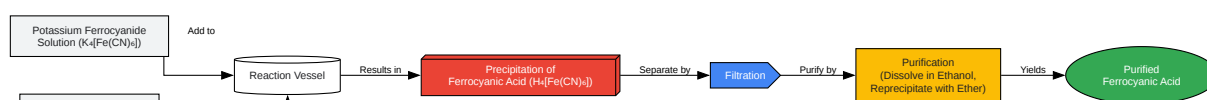
## Key Chemical Reactions Involving Ferrocyanic Acid

**Ferrocyanic acid** and its conjugate base, the ferrocyanide ion ( $[\text{Fe}(\text{CN})_6]^{4-}$ ), participate in several important chemical reactions.

- **Decomposition:** Upon heating, **ferrocyanic acid** decomposes to produce hydrogen cyanide (HCN), a highly toxic gas, and other products.
- **Oxidation:** The ferrocyanide ion can be oxidized to the ferricyanide ion ( $[\text{Fe}(\text{CN})_6]^{3-}$ ). This is a reversible one-electron oxidation process.<sup>[4]</sup>  $[\text{Fe}(\text{CN})_6]^{4-} \rightleftharpoons [\text{Fe}(\text{CN})_6]^{3-} + \text{e}^-$
- **Salt Formation:** As a tetrabasic acid, **ferrocyanic acid** reacts with bases to form a series of ferrocyanide salts. For example, with sodium hydroxide, it can form salts from  $\text{NaH}_3[\text{Fe}(\text{CN})_6]$  to  $\text{Na}_4[\text{Fe}(\text{CN})_6]$ .
- **Prussian Blue Formation:** The reaction of the ferrocyanide ion with ferric ions ( $\text{Fe}^{3+}$ ) produces the intensely colored pigment known as Prussian blue (ferric ferrocyanide).<sup>[4]</sup>

# Visualized Experimental Workflow: Synthesis of Ferrocyanic Acid

The following diagram illustrates the key steps in the synthesis of **ferrocyanic acid** from potassium ferrocyanide and hydrochloric acid.



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Caption: Workflow for the synthesis of **ferrocyanic acid**.

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